

Unraveling the Surfactant Profile of Einecs 299-113-8: A Technical Examination

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Compound of Interest

Compound Name: *Einecs 299-113-8*

Cat. No.: *B15177989*

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A Note on Chemical Identification: Initial investigations to elucidate the surfactant properties of the substance designated by EINECS number 299-113-8 have revealed a critical discrepancy. This identifier does not correspond to a recognized substance within the European Chemicals Agency (ECHA) database or other authoritative chemical inventories. Searches for this number have yielded conflicting information, associating it with both "octanoic acid, compound with isononylamine (1:1)" and, more prominently in the context of surfactants, with the chemical class of "Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives."

Given the user's specific interest in surfactant properties, this technical guide will focus on Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives, a widely used anionic surfactant. It is crucial for the reader to note that while this substance is a relevant and illustrative example of a surfactant, its direct and unequivocal link to **EINECS 299-113-8** could not be established. The information presented herein is representative of this class of linear alkylbenzene sulfonate (LAS) surfactants.

Introduction to Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives

Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives, commonly referred to as Linear Alkylbenzene Sulfonic Acid (LAS), are a class of anionic surfactants widely employed in the formulation of detergents, cleaners, and emulsifiers. Their popularity stems from their excellent cleaning performance, good foaming characteristics, and biodegradability. The general

structure consists of a hydrophilic sulfonate group attached to a benzene ring, which in turn is connected to a hydrophobic alkyl chain of varying length (C10 to C13).

These molecules exhibit amphiphilic properties, meaning they possess both a water-loving (hydrophilic) head and a water-fearing (hydrophobic) tail. This dual nature allows them to accumulate at interfaces, such as air-water or oil-water, and reduce the surface or interfacial tension.

Physicochemical and Surfactant Properties

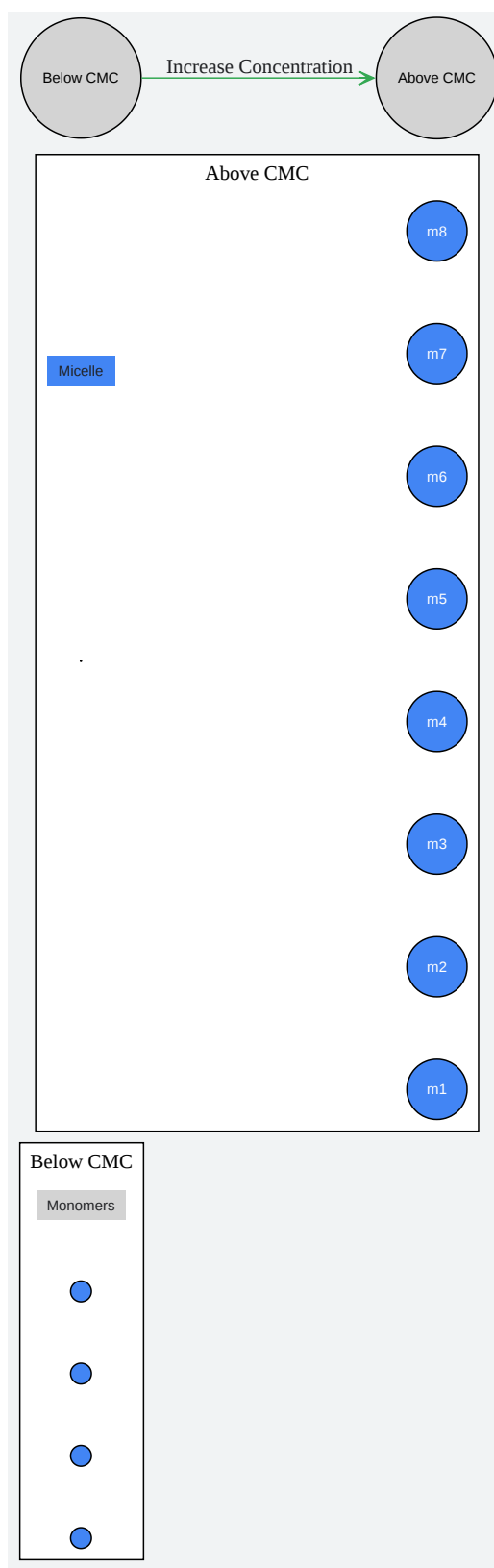
While specific quantitative data for the commercial mixture of "Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives" can vary depending on the precise distribution of alkyl chain lengths and isomer positions, the following table summarizes typical surfactant properties for this class of compounds.

| Property | Typical Value Range | Description |
|--------------------------------------|---|---|
| Appearance | Brown viscous liquid | The physical state at room temperature. |
| Molecular Weight | 326.49 g/mol (approx.) | Varies with alkyl chain length. |
| Solubility | Soluble in water, alcohols, and glycols | The ability to dissolve in various solvents. |
| Critical Micelle Concentration (CMC) | 0.5 - 1.2 g/L | The concentration at which surfactant molecules begin to form micelles in a solution. |
| Surface Tension at CMC | 28 - 35 mN/m | The measure of the surface energy of a liquid at its interface with air, at the CMC. |
| Hydrophilic-Lipophilic Balance (HLB) | 10 - 13 | An empirical scale to indicate the degree of hydrophilicity or lipophilicity of a surfactant. |

Core Surfactant Mechanisms

The functionality of Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives as a surfactant is underpinned by several key mechanisms, most notably micelle formation and the reduction of surface tension.

In aqueous solutions, at concentrations below the Critical Micelle Concentration (CMC), the surfactant molecules exist as individual monomers. However, as the concentration increases to and above the CMC, the hydrophobic tails of the molecules aggregate to minimize their contact with water, forming spherical structures known as micelles. The hydrophilic heads form the outer shell of the micelle, remaining in contact with the surrounding water. This process is fundamental to the detergent and solubilizing actions of the surfactant.



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Caption: Surfactant behavior below and above the Critical Micelle Concentration (CMC).

Experimental Protocols

To quantitatively assess the surfactant properties of a substance like Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives, a series of standardized experimental protocols are employed.

A common method for determining the CMC and the surface tension at the CMC is through tensiometry. The Du Noüy ring method or the Wilhelmy plate method are frequently utilized.

Principle: The surface tension of a series of solutions of the surfactant at varying concentrations is measured. As the concentration of the surfactant increases, the surface tension decreases. Once the CMC is reached, the surface tension remains relatively constant with further increases in concentration, as the excess surfactant molecules form micelles rather than accumulating at the surface. The CMC is identified as the point of inflection on a plot of surface tension versus the logarithm of the surfactant concentration.

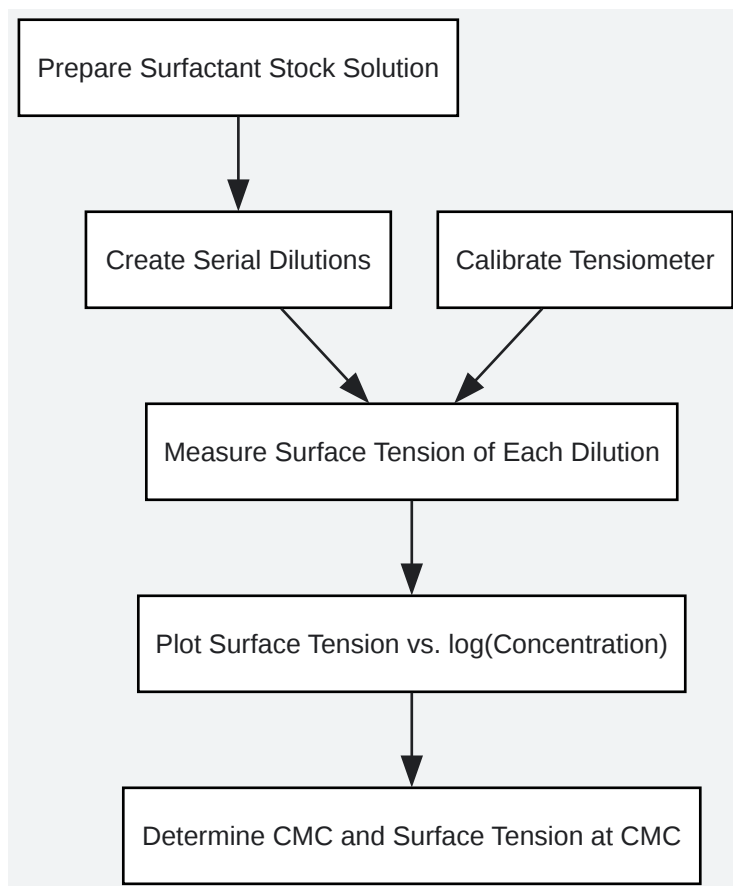
Apparatus:

- Tensiometer (with a platinum Du Noüy ring or Wilhelmy plate)
- Precision balance
- Glassware (beakers, volumetric flasks)
- Magnetic stirrer and stir bars

Procedure:

- Prepare a stock solution of the surfactant in deionized water.
- Create a series of dilutions of the stock solution to cover a range of concentrations.
- Calibrate the tensiometer with deionized water.
- Measure the surface tension of each dilution, ensuring temperature control.
- Plot the measured surface tension (in mN/m) against the logarithm of the surfactant concentration.

- The CMC is determined from the intersection of the two linear portions of the graph. The surface tension at the CMC is the value on the plateau of the curve.



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Caption: Experimental workflow for determining CMC and surface tension.

The HLB value can be estimated using various empirical methods or determined experimentally. One common experimental approach is the emulsion inversion method.

Principle: The surfactant is used to emulsify an oil and water system. The stability and type of emulsion formed (oil-in-water or water-in-oil) are dependent on the HLB of the surfactant. By comparing the emulsification performance with surfactants of known HLB values, the HLB of the test surfactant can be determined.

Procedure:

- Prepare a series of emulsions with a fixed oil-to-water ratio, using the test surfactant at a constant concentration.
- Vary a parameter that influences emulsion stability, such as temperature or electrolyte concentration.
- Observe the point at which the emulsion inverts from one type to another (e.g., from O/W to W/O). This is known as the Phase Inversion Temperature (PIT).
- The HLB can be correlated with the PIT for a given oil-water-surfactant system.

Applications in Research and Drug Development

The surfactant properties of Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives and similar surfactants are leveraged in various scientific and industrial applications:

- **Drug Solubilization:** In pharmaceutical formulations, these surfactants can be used to increase the solubility of poorly water-soluble active pharmaceutical ingredients (APIs) by encapsulating them within micelles.
- **Emulsifying Agents:** They are crucial for creating stable emulsions in creams, lotions, and other drug delivery systems.
- **Wetting Agents:** By reducing the surface tension of a liquid, they promote the wetting of solid surfaces, which is important in tablet manufacturing and other processes.
- **Detergents in Cleaning Protocols:** Their excellent cleaning properties make them a standard component in cleaning and sanitizing protocols for laboratory equipment and manufacturing facilities.

Conclusion

Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives represent a significant class of anionic surfactants with a well-characterized profile of properties that make them suitable for a wide range of applications, from industrial cleaning to pharmaceutical formulations. While the specific identity of "**Einecs 299-113-8**" remains unconfirmed, the principles and experimental methodologies outlined in this guide provide a robust framework for understanding and

evaluating the surfactant behavior of this important class of chemicals. For any specific application, it is imperative to obtain a detailed technical data sheet from the manufacturer to ensure the material's properties align with the intended use.

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